

# Niflumic Acid-d5 chemical structure and properties for researchers

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### Niflumic Acid-d5: A Technical Guide for Researchers

An In-depth Whitepaper on the Chemical Structure, Properties, and Applications of Deuterated Niflumic Acid

This technical guide provides a comprehensive overview of **Niflumic Acid-d5**, a deuterated analog of the non-steroidal anti-inflammatory drug (NSAID) Niflumic Acid. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, applications in research, and relevant experimental methodologies.

## **Chemical Structure and Physicochemical Properties**

**Niflumic Acid-d5** is the deuterium-labeled form of Niflumic Acid. The incorporation of five deuterium atoms into the molecule makes it a valuable tool in various research applications, particularly those involving mass spectrometry-based quantification.

Chemical Structure:

Chemical structure of Niflumic Acid

Figure 1: Chemical structure of Niflumic Acid. The deuterated positions in **Niflumic Acid-d5** are typically on the phenyl ring.

Physicochemical Properties:



Property	Value	Reference
Chemical Formula	C13H4D5F3N2O2	[1][2]
Molecular Weight	287.25 g/mol	[1][2]
CAS Number	1794811-58-7	[1][3]
Appearance	Solid	
Parent Compound	Niflumic Acid	[3]
Parent Compound Formula	C13H9F3N2O2	[4][5]
Parent Compound MW	282.22 g/mol	[4][5]

### **Mechanism of Action and Pharmacokinetics**

**Niflumic Acid-d5** is expected to have a similar mechanism of action and pharmacokinetic profile to its non-deuterated counterpart, Niflumic Acid. However, the deuterium substitution can potentially influence its metabolic fate, a phenomenon known as the kinetic isotope effect, which can lead to a longer half-life.[3]

#### Mechanism of Action:

Niflumic Acid is a multi-target agent with the following primary mechanisms of action:

- Cyclooxygenase-2 (COX-2) Inhibition: As an NSAID, Niflumic Acid inhibits the COX-2
  enzyme, which is crucial for the synthesis of prostaglandins, key mediators of inflammation,
  pain, and fever.[6][7]
- Ion Channel Modulation: Niflumic Acid is also known to be a blocker of Ca<sup>2+</sup>-activated Cl<sup>-</sup> channels.[3] Additionally, it has been reported to interact with GABA-A and NMDA receptors and to block T-type calcium channels.[6]

Pharmacokinetic Properties of Niflumic Acid (Parent Compound):



Parameter	Value	Reference
Biological Half-Life	~2.5 hours	[4][8]
Metabolism	Hepatic	[4]
Elimination	Primarily renal	[7]

The deuteration in **Niflumic Acid-d5** can lead to a slower rate of metabolism compared to Niflumic Acid, potentially resulting in a longer biological half-life and increased exposure. This makes it not only a good internal standard but also an interesting candidate for therapeutic development.

## **Applications in Research and Drug Development**

The primary application of **Niflumic Acid-d5** is as an internal standard in analytical chemistry, particularly in liquid chromatography-mass spectrometry (LC-MS) based assays.[3]

### **Key Applications:**

- Pharmacokinetic Studies: Niflumic Acid-d5 is used to accurately quantify the concentration
  of Niflumic Acid and its metabolites in biological matrices such as plasma and urine.[9] Its
  similar chemical behavior and distinct mass allow for precise correction of variations during
  sample preparation and analysis.
- Metabolic Profiling: The use of a stable isotope-labeled internal standard is crucial for elucidating the metabolic pathways of a drug.
- Therapeutic Drug Monitoring: In clinical settings, it can be used to monitor the levels of Niflumic Acid in patients to ensure therapeutic efficacy and avoid toxicity.

## **Experimental Protocols**

## Quantification of Niflumic Acid in Human Plasma using LC-MS/MS with Niflumic Acid-d5 as an Internal Standard

This protocol provides a general framework for the determination of Niflumic Acid in human plasma.



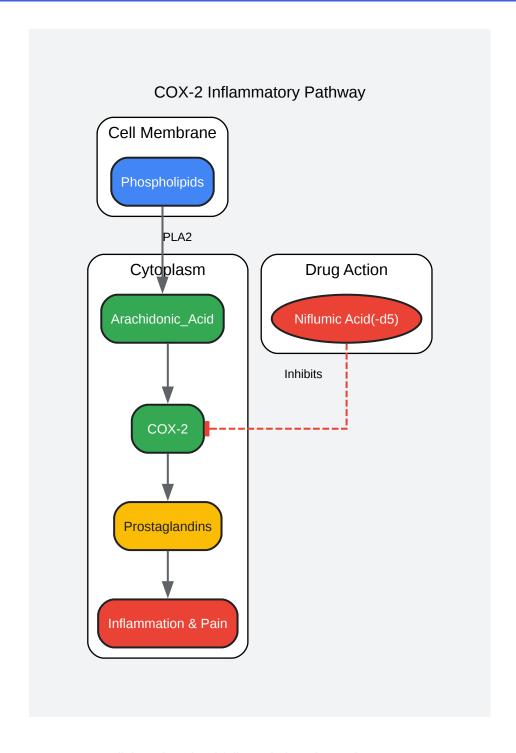
- 1. Materials and Reagents:
- · Niflumic Acid analytical standard
- Niflumic Acid-d5 internal standard
- Human plasma (blank)
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- · Water, LC-MS grade
- 2. Preparation of Stock and Working Solutions:
- Prepare stock solutions of Niflumic Acid and Niflumic Acid-d5 in methanol or ACN at a concentration of 1 mg/mL.
- Prepare serial dilutions of the Niflumic Acid stock solution to create calibration standards.
- Prepare a working solution of **Niflumic Acid-d5** at an appropriate concentration.
- 3. Sample Preparation (Protein Precipitation):
- To 100 μL of plasma sample, add a known amount of **Niflumic Acid-d5** working solution.
- Add 300 μL of cold ACN to precipitate plasma proteins.
- Vortex for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μL of the mobile phase.
- 4. LC-MS/MS Conditions:



- LC Column: C18 column (e.g., 2.1 x 50 mm, 1.8 μm)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in ACN
- Gradient: A suitable gradient to separate the analyte from matrix components.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 μL
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization (ESI), negative mode
- MRM Transitions:
  - Niflumic Acid: m/z 281 → [specific fragment ion][9]
  - Niflumic Acid-d5: m/z 286 → [corresponding fragment ion]
- 5. Data Analysis:
- Construct a calibration curve by plotting the peak area ratio of Niflumic Acid to Niflumic
   Acid-d5 against the concentration of the calibration standards.
- Determine the concentration of Niflumic Acid in the unknown samples using the regression equation from the calibration curve.

# Visualizations: Signaling Pathways and Experimental Workflows

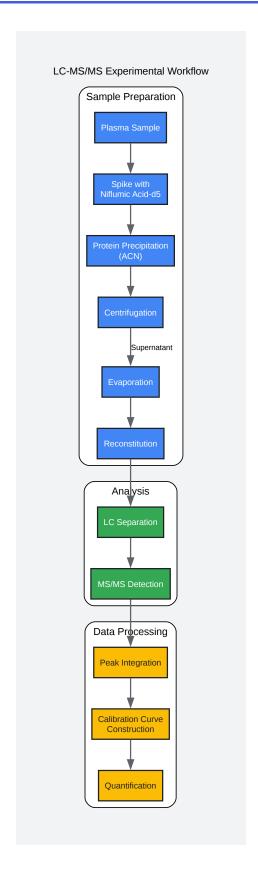




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Caption: COX-2 signaling pathway and the inhibitory action of Niflumic Acid.





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Caption: General workflow for sample analysis using LC-MS/MS.



### Conclusion

**Niflumic Acid-d5** is an indispensable tool for researchers in the fields of pharmacology, drug metabolism, and clinical chemistry. Its use as an internal standard ensures the accuracy and reliability of quantitative bioanalytical methods. Furthermore, the potential for altered pharmacokinetic properties due to the kinetic isotope effect makes it an interesting subject for further investigation in drug development. This guide provides a foundational understanding of **Niflumic Acid-d5** to support its effective application in research.

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